Application Note: Scalable Process Engineering for Ethyl 3-(acetylamino)-4-hydroxybenzoate

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Compound of Interest

Compound Name:	*Ethyl 3-(acetylamino)-4-hydroxybenzoate*
CAS No.:	*164408-49-5*
Cat. No.:	*B2457273*

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Executive Summary

Ethyl 3-(acetylamino)-4-hydroxybenzoate (CAS: 198704-99-3) is a functionalized benzoate ester utilized as a specialized intermediate in the synthesis of antiviral agents and local anesthetics. It is structurally distinct from its isomer, Ethyl 4-acetamido-3-hydroxybenzoate (an Oseltamivir impurity), characterized by the acetamido group at the meta position relative to the ester and ortho to the hydroxyl group.

This guide outlines a robust, three-step synthesis starting from the commodity chemical Ethyl 4-hydroxybenzoate (Ethyl Paraben). The process is designed for scalability, prioritizing thermal safety during nitration, chemoselectivity during acetylation, and purification via crystallization to eliminate chromatographic steps.

Key Process Metrics

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Parameter	Specification
Starting Material	Ethyl 4-hydroxybenzoate (CAS 120-47-8)
Overall Yield	65 – 72% (3 Steps)
Purity Target	> 99.5% (HPLC a/a)
Critical Safety	Exotherm control during nitration; H_2 handling
Green Chemistry	Solvent swap to Ethanol/Ethyl Acetate; Aqueous waste streams

Retrosynthetic Strategy & Reaction Pathway

The most scalable route avoids the expensive 3-amino-4-hydroxybenzoic acid precursor. Instead, we utilize the direct functionalization of the phenolic ring of Ethyl Paraben.

Route:

- Electrophilic Aromatic Substitution: Nitration of Ethyl 4-hydroxybenzoate using dilute nitric acid to yield Ethyl 3-nitro-4-hydroxybenzoate.
- Catalytic Hydrogenation: Reduction of the nitro group to Ethyl 3-amino-4-hydroxybenzoate.
- Chemoselective N-Acetylation: Acetylation using acetic anhydride under controlled conditions to favor the amine over the phenol.



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Figure 1: Retrosynthetic pathway designed for convergent scale-up.

Detailed Experimental Protocols

Step 1: Nitration of Ethyl 4-hydroxybenzoate

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Objective: Introduce the nitro group at the 3-position. Critical Process Parameter (CPP): Temperature control is vital. Exceeding 45°C increases dinitration impurities and decarboxylation risks.

Protocol:

- Reactor Setup: Charge a jacketed glass reactor with Ethyl 4-hydroxybenzoate (1.0 equiv) and Acetic Acid (3.0 vol).
- Dissolution: Stir at 20°C until fully dissolved.
- Nitration: Slowly dose Nitric Acid (30-35% aq) (1.1 equiv) over 2 hours.
  - Engineering Control: Maintain internal temperature between 25–35°C using jacket cooling. Do not allow to spike above 40°C.
- Reaction: Stir at 30°C for 3–4 hours. Monitor by HPLC (Target: <1% SM).
- Quench & Crystallization: Slowly add Chilled Water (10 vol) to the reaction mixture. The product will precipitate as a yellow solid.[1]
- Isolation: Filter the solid. Wash with water (3 x 2 vol) to remove residual acid.
- Drying: Dry in a vacuum oven at 50°C.
  - Expected Yield: 85–90%.
  - Appearance: Yellow crystalline solid.

Step 2: Catalytic Reduction to Ethyl 3-amino-4-hydroxybenzoate

Objective: Reduce the nitro group to the aniline derivative without hydrolyzing the ester. Safety Note: Hydrogen gas is flammable. Ensure reactor is grounded and oxygen-free.

Protocol:

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- Loading: In an autoclave/hydrogenator, charge Ethyl 3-nitro-4-hydroxybenzoate (1.0 equiv), Ethanol (10 vol), and 5% Pd/C (5 wt% loading, 50% wet).
- Inerting: Purge the vessel with Nitrogen (3x) followed by Hydrogen (3x).
- Reaction: Pressurize to 3 bar (45 psi) H_2. Stir at 40°C.
  - Kinetics: Reaction is typically complete in 2–4 hours.
- Filtration: Vent H_2 and purge with N_2. Filter the hot solution through a Celite bed to remove the catalyst. Wash the cake with warm Ethanol.
- Concentration: Concentrate the filtrate under reduced pressure to ~3 volumes.
- Crystallization: Cool to 0–5°C to crystallize the amine. Filter and dry.[1][2][3][4][5]
  - Note: The amine is sensitive to oxidation (darkening). Store under nitrogen or proceed immediately to Step 3.

Step 3: Chemoselective Acetylation

Objective: Selectively acetylate the amine (N-acetylation) over the phenol (O-acetylation).
Strategy: Amines are more nucleophilic than phenols. Using a non-basic solvent (Ethyl Acetate) and limiting Acetic Anhydride stoichiometry prevents esterification of the phenol.

Protocol:

- Dissolution: Suspend Ethyl 3-amino-4-hydroxybenzoate (1.0 equiv) in Ethyl Acetate (8 vol). Heat to 50°C to dissolve.
- Addition: Add Acetic Anhydride (1.05 equiv) dropwise over 30 minutes.
  - Observation: The reaction is mildly exothermic.[2]
- Reaction: Stir at 50°C for 1 hour.
  - IPC (In-Process Control): Check HPLC.[6] If O-acetyl impurity (diacetate) > 2%, add a small amount of water and catalytic $NaHCO_3$ to selectively hydrolyze the phenolic ester.

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- Workup: Cool the mixture to 20°C.
- Wash: Wash with Water (3 vol) followed by Saturated $NaHCO_3$ (3 vol) to remove acetic acid by-product.
- Crystallization: Switch solvent to Ethanol/Water (1:1) via distillation or concentrate the EtOAc and add Heptane as an antisolvent.
- Isolation: Filter the white crystalline solid. Dry at 55°C.

Process Flow & Engineering Controls

The following diagram illustrates the unit operations and critical control points for the manufacturing process.

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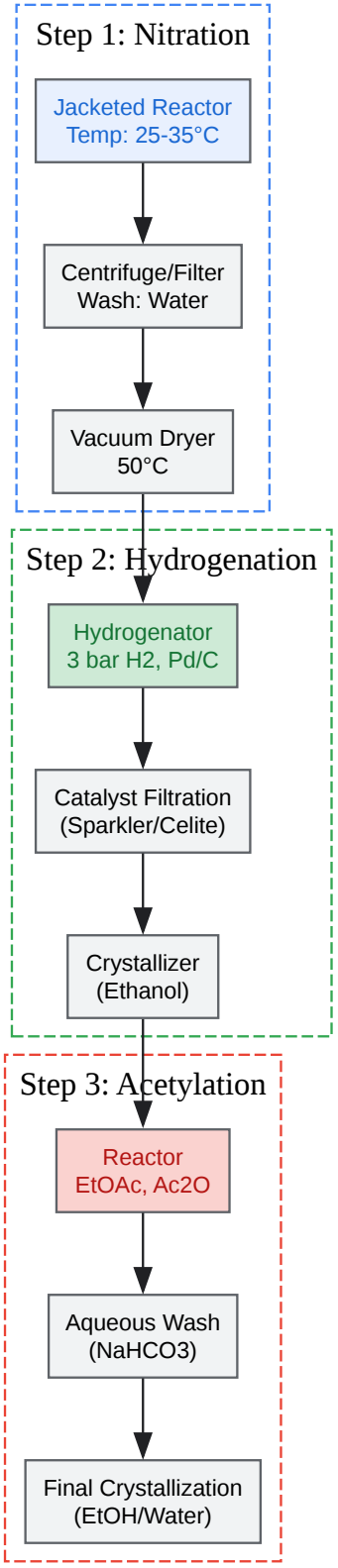

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Figure 2: Unit operation workflow highlighting critical equipment and isolation points.

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Quality Control & Troubleshooting

Critical Quality Attributes (CQAs)

Attribute	Specification	Method
Appearance	White to off-white powder	Visual
Assay	≥ 99.0%	HPLC
Impurity A	Ethyl 4-acetamido-3-hydroxybenzoate (Isomer)	HPLC (NMT 0.1%)
Impurity B	Ethyl 3-(diacetylamino)-4-acetoxybenzoate (Over-acetylated)	HPLC (NMT 0.5%)
Residual Solvent	Ethanol < 5000 ppm	GC-HS

Troubleshooting Guide

- Problem: High levels of O-acetylated byproduct (Diacetate) in Step 3.
  - Root Cause:[1][4][5] Excess acetic anhydride or reaction temperature too high (>60°C).
  - Correction: Reduce Ac_2O stoichiometry to 1.02 equiv. If formed, stir the organic layer with 5% aq. Na_2CO_3 at 40°C for 30 mins to selectively hydrolyze the phenolic ester.
- Problem: Dark color in Step 2 product.
  - Root Cause:[1][4][5] Oxidation of the aniline intermediate.
  - Correction: Ensure strict N_2 inerting during filtration. Add 0.1% Sodium Metabisulfite to the crystallization solvent as an antioxidant.

References

- Nitration of 4-Hydroxybenzoates
  - Source: Deutsche Chemischen Gesellschaft.[4] "Process for the preparation of 4-hydroxy-3-nitrobenzoic acid." DE2316495B2.

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- Relevance: Establishes the safety limits and conditions for nitrating the hydroxybenzo

- Reduction of Nitro-Hydroxybenzoates
  - Source: CN105237423A. "Preparation method of 3-amino-4-hydroxybenzoic acid."
  - Relevance: Validates the Pd/C hydrogenation p

- Acetylation Selectivity (General Protocol)
  - Source: Organic Syntheses, Coll.[2] Vol. 6, p. 1019 (1988).[2] "Ethyl 4-acetoxybenzoate" (Contrast reference for O-acetylation conditions).
  - Relevance: Demonstrates that O-acetylation requires base/catalyst, supporting our non-basic N-acetylation str

- Compound Identification
  - Source: Sigma-Aldrich Product Catalog. "Ethyl 3-acetamido-4-hydroxybenzoate (CAS 198704-99-3)."
  - Relevance: Confirms the specific CAS and identity of the target isomer.

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